

# elemental analysis standards for 2,5-Difluoro-4-iodophenol

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## Compound of Interest

Compound Name: 2,5-Difluoro-4-iodophenol

Cat. No.: B14767507

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## Executive Summary

The elemental analysis (EA) of **2,5-Difluoro-4-iodophenol** ( $C_6H_3F_2IO$ ) presents a unique "dual-halogen" challenge that frequently leads to data rejection in medicinal chemistry campaigns. Standard combustion protocols often fail due to the antagonistic behaviors of its substituents: Fluorine (14.8%) aggressively etches quartz combustion tubes, while Iodine (49.6%) suffers from incomplete combustion and sublimation memory effects.

This guide objectively compares the three primary analytical workflows—Automated Flash Combustion, Schöniger Flask Combustion, and High-Resolution Mass Spectrometry (HRMS)—to establish the definitive purity standard for this compound.

## Part 1: The Theoretical Baseline

Before evaluating methodologies, we must establish the Theoretical Composition of **2,5-Difluoro-4-iodophenol** (MW: 255.99 g/mol). Any experimental method must fall within the industry-standard tolerance of  $\pm 0.4\%$  of these values to validate purity  $>95\%$ .

Element	Count	Atomic Mass Contribution	Theoretical %	Acceptable Range ( $\pm 0.4\%$ )
Carbon (C)	6	72.066	28.15%	27.75% – 28.55%
Hydrogen (H)	3	3.024	1.18%	0.78% – 1.58%
Fluorine (F)	2	37.996	14.84%	14.44% – 15.24%
Iodine (I)	1	126.904	49.57%	49.17% – 49.97%
Oxygen (O)	1	15.999	6.25%	Calculated by difference

## Part 2: Comparative Analysis of Methodologies

### Method A: Automated Dynamic Flash Combustion (Modified CHNS)

The Industry Workhorse for C/H Determination.

Mechanism: The sample is flash-combusted at 1800°C (dynamic) in an oxygen-enriched helium stream. The Challenge: Standard CHN analyzers use quartz (SiO<sub>2</sub>) tubes. The combustion of **2,5-Difluoro-4-iodophenol** releases HF, which reacts with silica (

), causing low Fluorine recovery and artificially high Hydrogen readings (due to water production).

Protocol Modification (Required):

- Calibration Standard: Do NOT use Acetanilide. Use 4-Fluorobenzoic Acid (C<sub>7</sub>H<sub>5</sub>FO<sub>2</sub>) mixed with o-Iodobenzoic Acid to matrix-match the halogen content.
- Combustion Aid: Add Magnesium Oxide (MgO) or Tungsten(VI) Oxide (WO<sub>3</sub>) directly to the tin capsule. This acts as a "halogen trap," forming stable MgF<sub>2</sub> and preventing quartz attack.

- Iodine Trap: Ensure the reduction tube contains concentrated copper wires to trap excess Iodine vapor, which can otherwise coat the thermal conductivity detector (TCD).

Performance Metric	Rating	Notes
C/H Accuracy	★★★★	Excellent only if MgO additives are used.
F/I Accuracy	★★	Poor. Most analyzers cannot quantify F/I simultaneously with C/H accurately.
Throughput	★★★★★	High (5 mins/sample).
Risk	High	F-etching can destroy the combustion tube in <50 runs.

## Method B: Schöniger Oxygen Flask + Ion Chromatography (IC)

The "Gold Standard" for Halogen Specificity.

Mechanism: The sample is wrapped in ashless paper and ignited in a closed flask filled with pure Oxygen. The combustion gases are absorbed into a liquid phase (e.g., NaOH/Hydrazine) and analyzed via Ion Chromatography.

Why it Wins for  $C_6H_3F_2IO$ : This method completely decouples the combustion from the detection. The closed system prevents Iodine sublimation loss, and the alkaline absorption solution neutralizes HF immediately, preventing glass etching.

Protocol Highlights:

- Absorber Solution: 10 mL of 0.2M KOH + 0.1 mL Hydrazine Hydrate (essential to reduce Iodate

back to Iodide

).

- Detection: Anion-Exchange Chromatography (IC) with conductivity detection.
- Reference Standard: NIST SRM 3183 (Fluoride) and NIST SRM 3125 (Iodide) for IC calibration.

Performance Metric	Rating	Notes
C/H Accuracy	N/A	Does not measure Carbon/Hydrogen.
F/I Accuracy	★★★★★	The only reliable method for $\pm 0.3\%$ accuracy on F and I.
Throughput	★★	Low (Manual prep required).
Risk	Medium	Safety hazard (flask explosion risk); requires skilled operator.

## Method C: High-Resolution Mass Spectrometry (HRMS)

The Modern "Surrogate" Standard.

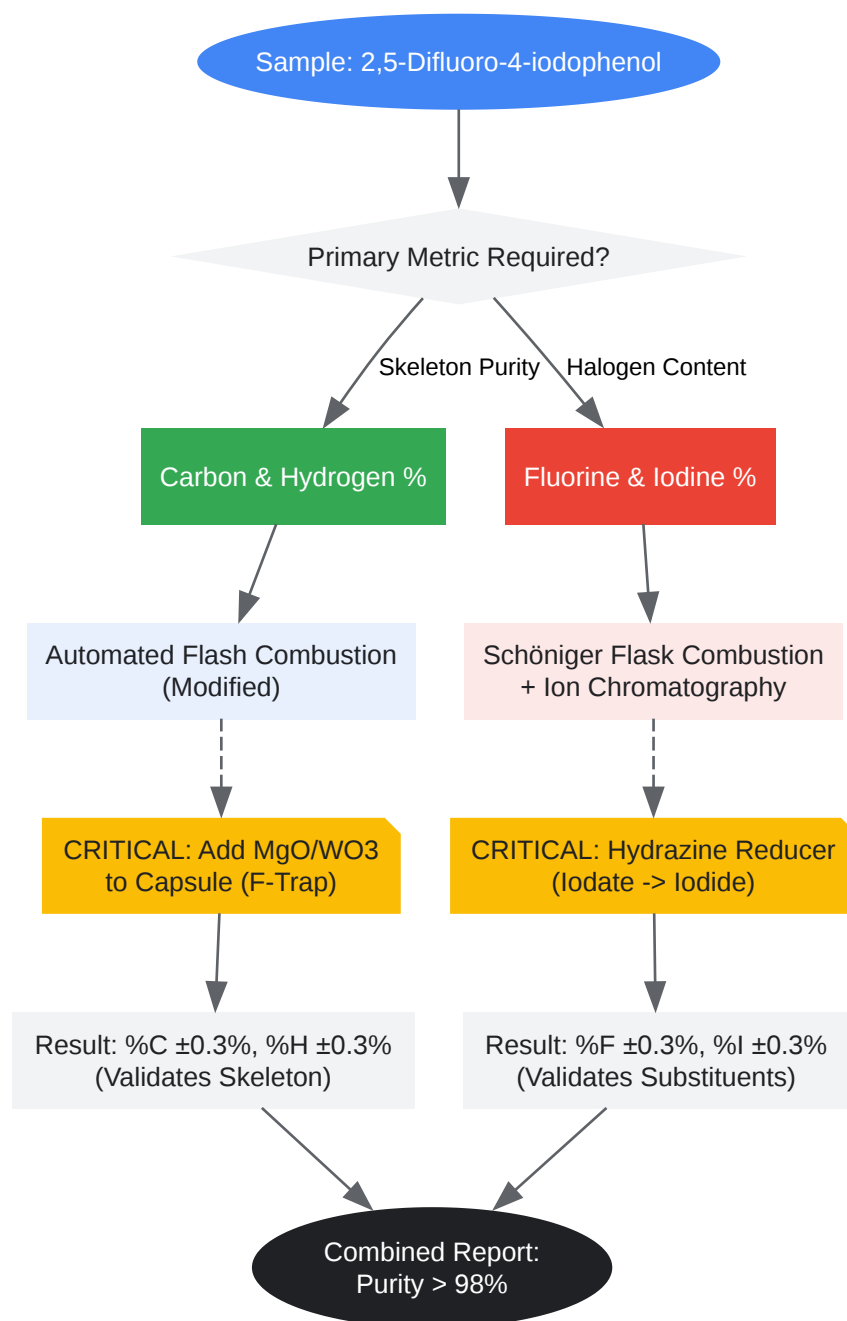
Mechanism: Electrospray Ionization (ESI) or APCI in Negative Mode (

). Comparison: While HRMS confirms identity (exact mass 255.902), it fails as a purity standard. It cannot distinguish between 95% and 99.9% purity because ionization efficiency varies. It is not a valid substitute for EA in regulatory filings but is a necessary complementary technique.

## Part 3: Recommended Analytical Workflow

To achieve full characterization of **2,5-Difluoro-4-iodophenol**, a hybrid approach is required. No single instrument can accurately measure C, H, F, and I simultaneously for this matrix.

## Decision Tree: Poly-Halogenated Phenol Analysis



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Caption: Workflow separating C/H analysis (Automated) from Halogen analysis (Flask/IC) to avoid interference.

## Part 4: Detailed Experimental Protocols

## Protocol 1: Modified Automated Combustion (For %C, %H)

Use this to validate the carbon skeleton.

- Instrument: Thermo FlashSmart or Elementar vario EL cube.
- Calibration Standard: 4-Fluorobenzoic Acid (Theoretical: C=60.00%, H=3.60%).
  - Why? Acetanilide (C<sub>8</sub>H<sub>9</sub>NO) burns too easily. 4-Fluorobenzoic acid mimics the combustion resistance of the fluorinated ring.
- Sample Prep:
  - Weigh 2.0 mg ( $\pm 0.005$  mg) of **2,5-Difluoro-4-iodophenol** into a Tin capsule.
  - Crucial Step: Add 5–10 mg of Tungsten(VI) Oxide (WO<sub>3</sub>) or Magnesium Oxide (MgO) powder over the sample before sealing.
- Run Conditions:
  - Furnace: 1050°C (High temp required for C-F bond rupture).
  - O<sub>2</sub> Injection: 5 seconds (Excess oxygen required).
- Data Validation:
  - Accept run only if Nitrogen is < 0.1% (Trace). Significant N indicates atmospheric leak or contamination.

## Protocol 2: Schöniger Flask + Potentiometric Titration (For %I)

Use this to validate the Iodine content specifically.

- Apparatus: 500 mL Iodine Flask with Platinum sample carrier.

- Absorbing Solution: 10 mL 0.2 N NaOH + 5 drops saturated SO<sub>2</sub> water (or Hydrazine) to ensure Iodine is reduced to Iodide (I<sup>-</sup>).
- Combustion:
  - Weigh 5–10 mg sample on ashless filter paper.
  - Ignite in O<sub>2</sub> atmosphere. Shake flask for 10 mins to dissolve gases.
- Titration:
  - Acidify with dilute HNO<sub>3</sub>.
  - Titrate against 0.01 N Silver Nitrate (AgNO<sub>3</sub>) using a Silver/Sulfide electrode.
- Calculation:

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